

Application Notes and Protocols for In Vitro Efficacy Assessment of TAN-1057C

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Compound of Interest

Compound Name: TAN-1057C

Cat. No.: B1254390

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Introduction

TAN-1057C belongs to a family of dipeptide antibiotics, including TAN-1057A, B, and D, originally isolated from the bacterium *Flexibacter* sp.[1][2] These compounds have demonstrated significant antibacterial activity, notably against clinically important pathogens such as methicillin-resistant *Staphylococcus aureus* (MRSA).[1][2][3] The primary mechanism of action for the TAN-1057 series of antibiotics is the inhibition of bacterial protein biosynthesis.[1][4] Specifically, TAN-1057A has been shown to interfere with the formation of the 50S ribosomal subunit, a critical component of the bacterial protein synthesis machinery.[4] These application notes provide detailed protocols for in vitro assays to evaluate the efficacy of **TAN-1057C** and its analogs.

Data Presentation

The following tables summarize the available quantitative data for TAN-1057 analogs. It is important to note that while **TAN-1057C** is known to be active, specific MIC and IC50 values are not as readily available in the public domain as those for TAN-1057A. The data for TAN-1057A can be used as a reliable reference for the expected efficacy of **TAN-1057C**.

Table 1: In Vitro Antibacterial Activity of TAN-1057 Analogs

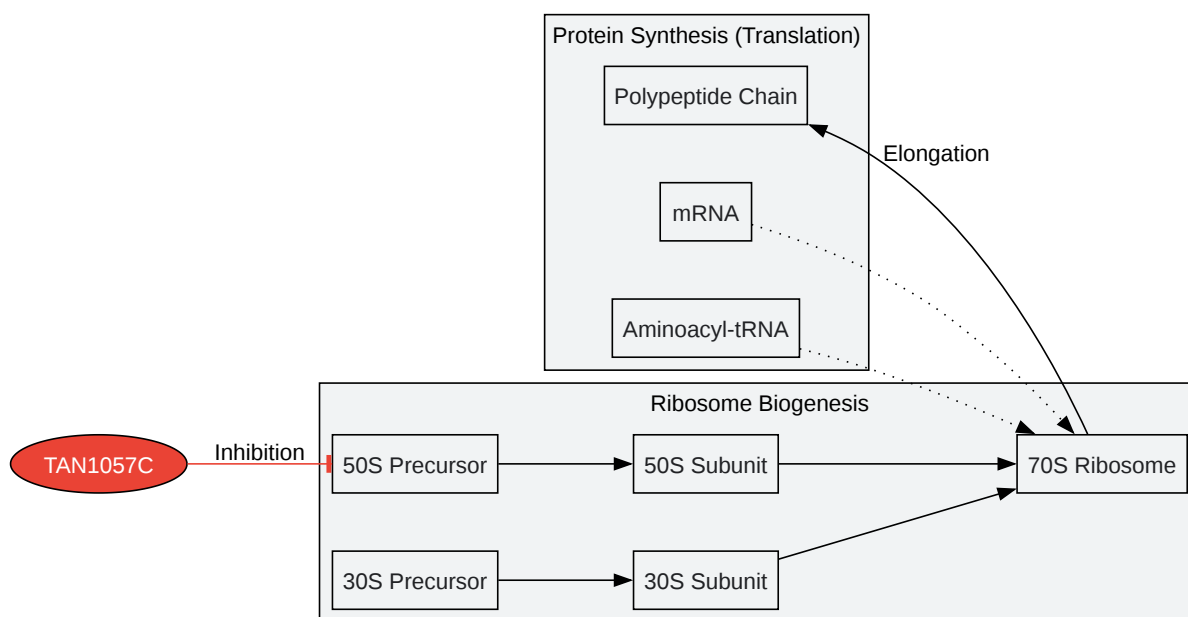
Compound	Test Organism	Medium	MIC (µg/mL)	Reference
TAN-1057A/B mixture	Staphylococcus aureus P209	AOAC	0.1	[4]
TAN-1057A/B mixture	Staphylococcus aureus P209	Mueller-Hinton Broth	3.1	[4]

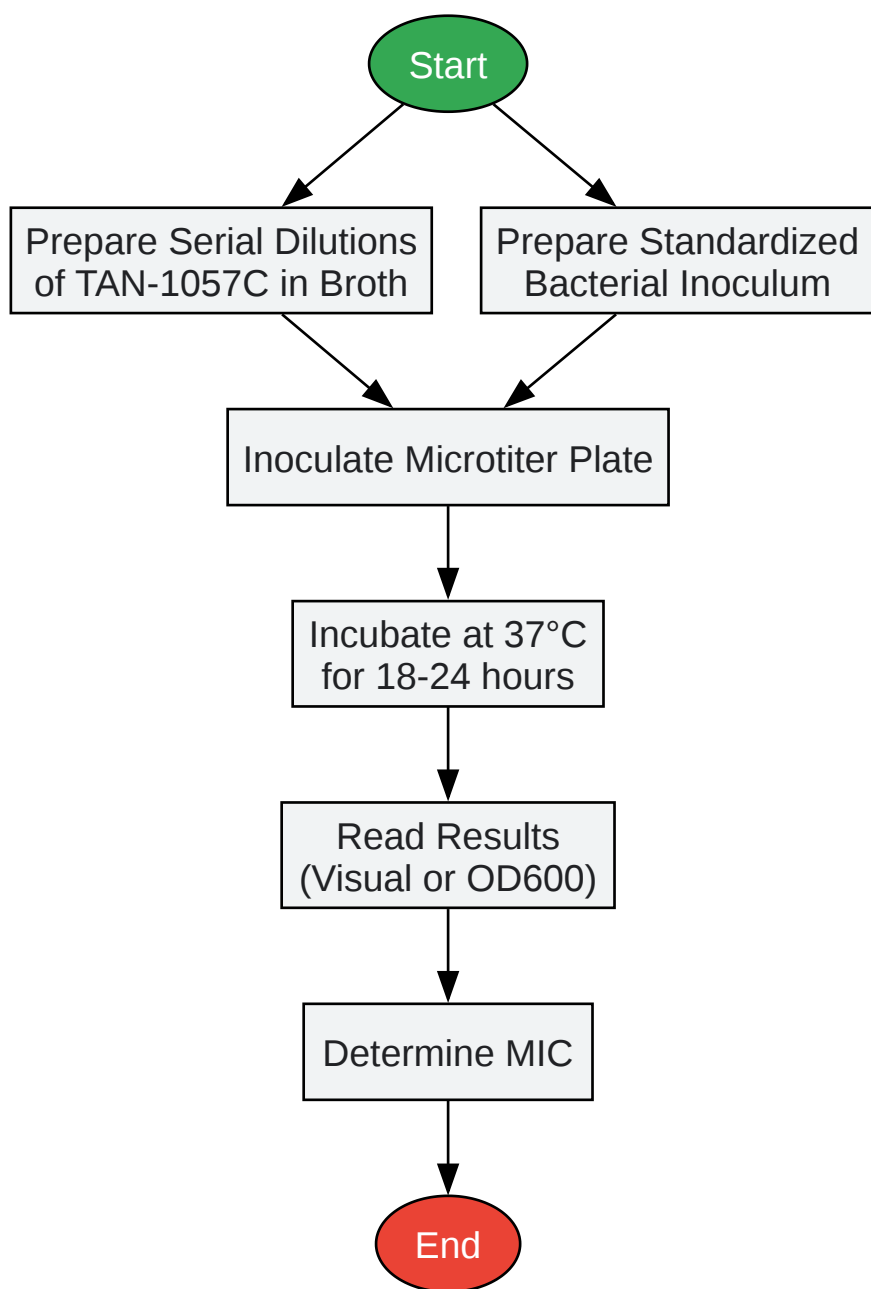
Table 2: In Vitro Inhibitory Activity of TAN-1057A against Staphylococcus aureus

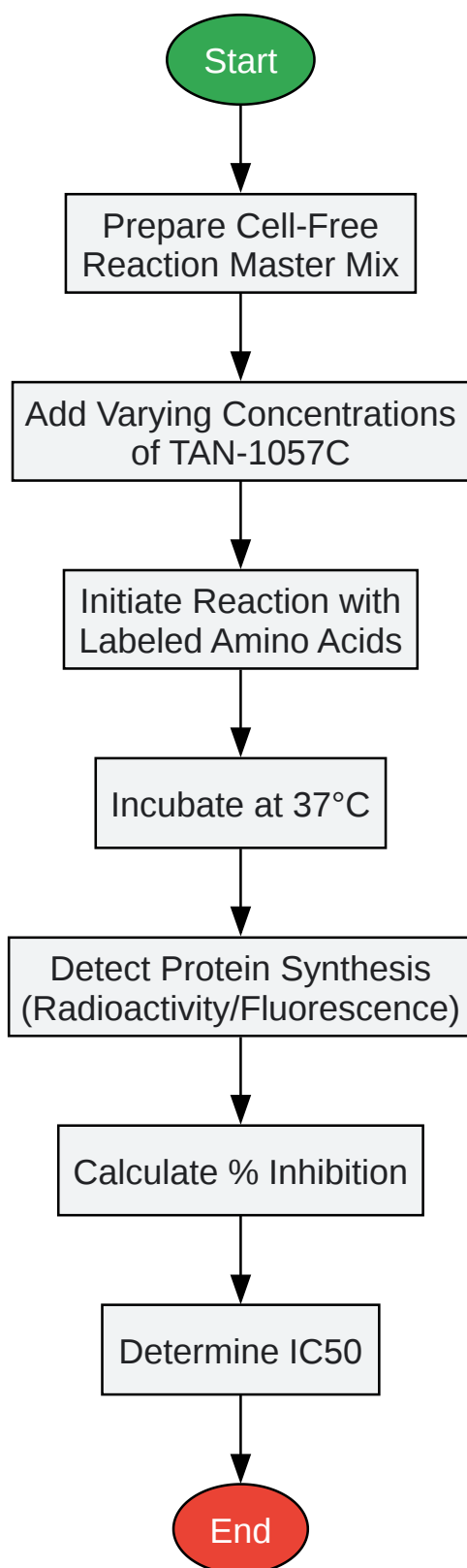
Assay	Parameter	Value (µg/mL)	Reference
Growth Inhibition	50% reduction in growth rate	6.0	[4]
Protein Synthesis Inhibition	IC50	4.5	[4]
50S Ribosomal Subunit Formation Inhibition	IC50	9.0	[4]
Cell-Free Translation Inhibition (sensitive strain)	IC50	1.45	[4]
Cell-Free Translation Inhibition (resistant strain)	IC50	23.2	[4]

Signaling Pathway

The primary mechanism of action of **TAN-1057C** is the inhibition of bacterial protein synthesis through the disruption of 50S ribosomal subunit formation. The following diagram illustrates this proposed signaling pathway.







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References

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